

# Long-term storage conditions for Ro 40-6055 powder

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## Compound of Interest

Compound Name: Ro 40-6055

Cat. No.: B1665941

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## Technical Support Center: Ro 40-6055 Powder

This technical support guide provides detailed information on the long-term storage, handling, and stability of **Ro 40-6055** powder. For researchers, scientists, and drug development professionals, adhering to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage temperature for **Ro 40-6055** powder?

**Ro 40-6055** powder should be stored at -20°C for long-term stability.[1][2][3][4]

Q2: How long can I store **Ro 40-6055** powder?

When stored at the recommended temperature of -20°C, **Ro 40-6055** powder has a shelf life of at least two to four years.[1][2][4][5] Some suppliers guarantee stability for 12 to 24 months from the date of receipt.[2][3]

Q3: Does **Ro 40-6055** powder require any special storage conditions besides temperature?

Yes. The powder should be stored in a desiccated environment to protect it from moisture.[2] It is also important to protect the compound from prolonged exposure to light.[3]

Q4: How should I handle the **Ro 40-6055** powder upon receipt?

The compound is typically shipped at room temperature.[\[1\]](#) Upon receipt, it is recommended to store it at -20°C. While no special measures are required for handling, it is advised to follow standard laboratory safety protocols, including wearing appropriate personal protective equipment.

Q5: What are the best practices for preparing and storing solutions of **Ro 40-6055**?

**Ro 40-6055** is soluble in organic solvents like DMSO, ethanol, and dimethyl formamide (DMF).[\[4\]](#) Stock solutions should be stored at -20°C and are typically stable for up to three months.[\[2\]](#) To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.[\[2\]](#)[\[3\]](#) Due to its low solubility in aqueous media, it is not recommended to store aqueous solutions for more than one day.[\[4\]](#)

## Troubleshooting Guide

Issue: I am observing a decrease in the potency of my **Ro 40-6055** compound in my experiments.

- **Improper Storage:** Confirm that the powder has been consistently stored at -20°C and protected from light and moisture.[\[2\]](#)[\[3\]](#) Improper storage can lead to degradation.
- **Solution Instability:** If you are using a stock solution, ensure it has been stored at -20°C and for no longer than three months.[\[2\]](#) Avoid multiple freeze-thaw cycles by using aliquots.[\[2\]](#)[\[3\]](#) The stability of the compound in solution is less than in its solid form.
- **Aqueous Solution Degradation:** If you are using an aqueous solution, it should be prepared fresh before use. Storing aqueous solutions for more than a day is not recommended.[\[4\]](#)

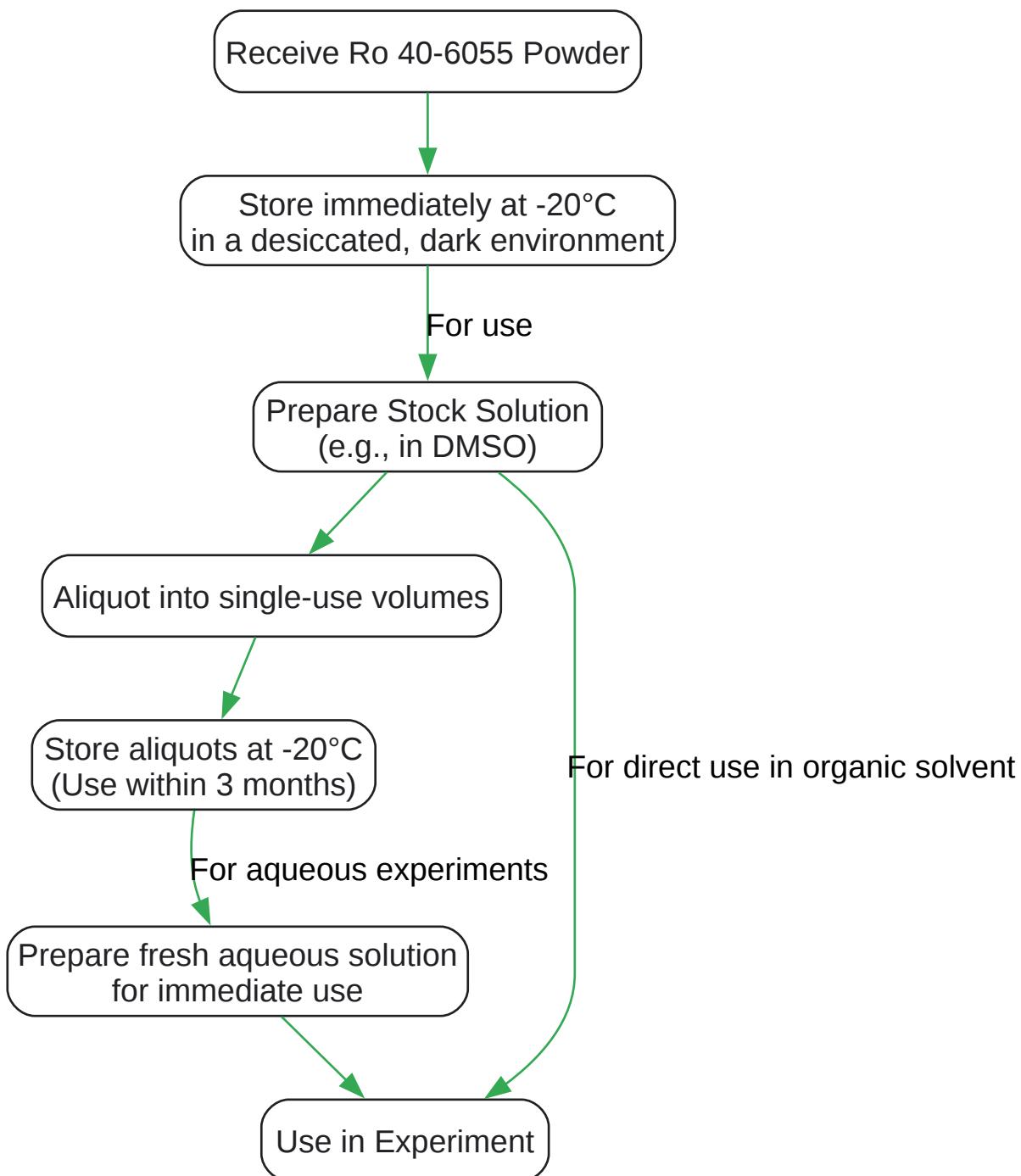
Issue: The **Ro 40-6055** powder has changed in appearance (e.g., color, clumping).

- **Moisture Contamination:** Clumping may indicate that the powder has been exposed to moisture. Ensure the container is sealed tightly and stored in a desiccated environment.[\[2\]](#)
- **Degradation:** A change in color could be a sign of chemical degradation. This might be caused by exposure to light or temperatures higher than recommended.[\[3\]](#) If you observe any significant changes in the physical appearance of the powder, it is advisable to use a fresh batch for your experiments to ensure data integrity.

## Data Summary: Storage and Stability of Ro 40-6055

Parameter	Condition	Duration	Citation
Storage Temperature	-20°C	Long-term	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Form	Lyophilized Powder / Crystalline Solid		<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Stability (Powder)	Stored at -20°C, desiccated	≥ 24 months	<a href="#">[2]</a> <a href="#">[5]</a>
Stored at -20°C	≥ 4 years		<a href="#">[1]</a> <a href="#">[4]</a>
Stored at -20°C	12 months from receipt		<a href="#">[3]</a>
Light Sensitivity	Protect from prolonged exposure to light		<a href="#">[3]</a>
Shipping Condition	Room temperature (continental US)		<a href="#">[1]</a>
Solution Storage	In DMSO at -20°C	Up to 3 months	<a href="#">[2]</a>
Aqueous Solution	Not recommended for storage	> 1 day	<a href="#">[4]</a>

## Experimental Workflow: Handling and Storage of Ro 40-6055

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Caption: Recommended workflow for handling and storing **Ro 40-6055**.

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